

# Engeletin extraction purification methods

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## Compound Focus: Engeletin

CAS No.: 572-31-6

Cat. No.: S527158

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## Engeletin at a Glance

The table below summarizes key information about **engeletin** from the search results:

Aspect	Details
Chemical Description	A flavanonol rhamnoside (a type of flavonoid) [1].
IUPAC Name	(2R,3R)-5,7-dihydroxy-2-(4-hydroxyphenyl)-3-[[[(2S,3R,4R,5R,6S)-3,4,5-trihydroxy-6-methyloxan-2-yl]oxy]-4H-chromen-4-one [1].
Molecular Formula	C <sub>21</sub> H <sub>22</sub> O <sub>10</sub> [1] [2] [3]
Molecular Weight	434.39 - 434.40 g/mol [1] [2] [3]
CAS Number	572-31-6 [2] [3] [4]
Natural Sources	Leaves of <i>Engelhardia roxburghiana</i> and <i>E. chrysolepsis</i> ; roots of <i>Smilax</i> species (e.g., <i>S. glabra</i> , <i>S. bockii</i> warb); bark of <i>Hymenaea martiana</i> ; <i>Pieris japonica</i> ; <i>Dioon spinulosum</i> ; white grapes and wine [5] [6] [7].

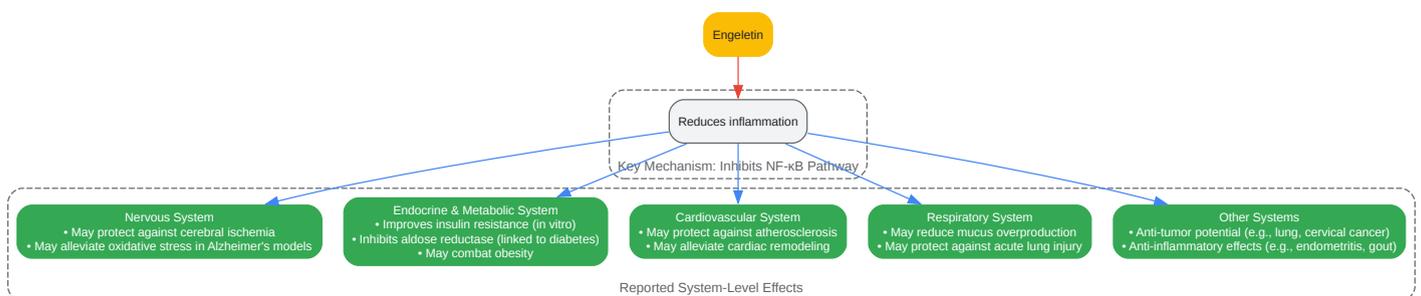
## Knowns and Unknowns on Sourcing & Production

Here is what is known about how **engeletin** is obtained, and the specific gaps in technical detail:

- **Established Fact - Natural Isolation:** **Engeletin** is primarily obtained by **isolating it from various plants**. The initial step likely involves using organic solvents to create a crude extract from plant material, which is then further purified [6] [7].
- **Critical Knowledge Gap - Method Details:** The search results **do not specify the exact solvents, concentrations, temperatures, or equipment** used for extraction and purification. Key parameters such as yield and purity for these methods are also not reported.
- **Important Context - Synthesis Status:** According to a 2023 review, **no chemical synthesis method for engeletin has been reported** in scientific literature. The limited yield and purity from natural isolation are noted as constraints on its clinical study [6] [7].

## Pharmacological Activities and Mechanisms

Research indicates **engeletin** has diverse biological activities, primarily through inhibiting the NF- $\kappa$ B signaling pathway. The diagram below summarizes its potential effects on different bodily systems.



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Summary of **Engeletin**'s reported pharmacological effects across different bodily systems, largely linked to its anti-inflammatory action.

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## References

1. Engeletin [en.wikipedia.org]
2. | NF-κB | Reductase | TargetMol Engeletin [targetmol.com]
3. Engeletin | NF-κB Inhibitor [medchemexpress.com]
4. Engeletin = 98 HPLC 572-31-6 [sigmaaldrich.com]
5. Isolation and characterization of two flavonoids, engeletin and astilbin... [pubmed.ncbi.nlm.nih.gov]
6. A Review on the Pharmacological Aspects of Engeletin ... [pmc.ncbi.nlm.nih.gov]
7. Pharmacological aspects of Engeletin as natural compound | DDDT [dovepress.com]

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